

# Reported melting point and boiling point of pure methyl diphenylacetate.

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## Compound of Interest

Compound Name: Methyl diphenylacetate

Cat. No.: B188070

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An In-depth Technical Guide on the Physicochemical Properties of **Methyl Diphenylacetate**

This technical guide provides a detailed overview of the reported melting and boiling points of pure **methyl diphenylacetate**. It is intended for researchers, scientists, and professionals in drug development who require accurate physical property data for this compound. This document summarizes quantitative data, outlines typical experimental methodologies for these measurements, and provides a logical workflow for compound characterization.

## Physical Properties of Methyl Diphenylacetate

**Methyl diphenylacetate** is a solid at room temperature, appearing as a white to light yellow crystalline powder.<sup>[1][2]</sup> Its key physical properties are summarized in the table below.

**Table 1: Reported Melting and Boiling Points of Methyl Diphenylacetate**

Physical Property	Value	Purity/Conditions	Source
Melting Point	59-62 °C	99% (literature value)	[2][3][4][5]
Melting Point	59-61 °C	Not Specified	[6]
Melting Point	56.0-62.0 °C	≥97.5% (GC)	[1]
Boiling Point	136-141 °C	at 0.8 Torr	[2][5]

## Experimental Protocols

While the provided sources cite established values, they do not detail the specific experimental protocols used to determine these figures for **methyl diphenylacetate**. The following sections describe standard laboratory procedures for determining the melting and boiling points of a pure organic solid.

### Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range (typically 0.5-1.0 °C) is characteristic of a pure substance. The broadening of the melting range often indicates the presence of impurities.

Methodology:

- **Sample Preparation:** A small amount of dry, crystalline **methyl diphenylacetate** is finely crushed into a powder. This powder is then packed into a thin-walled capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which contains a heating block or an oil bath and a calibrated thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.

### Boiling Point Determination at Reduced Pressure (Vacuum Distillation)

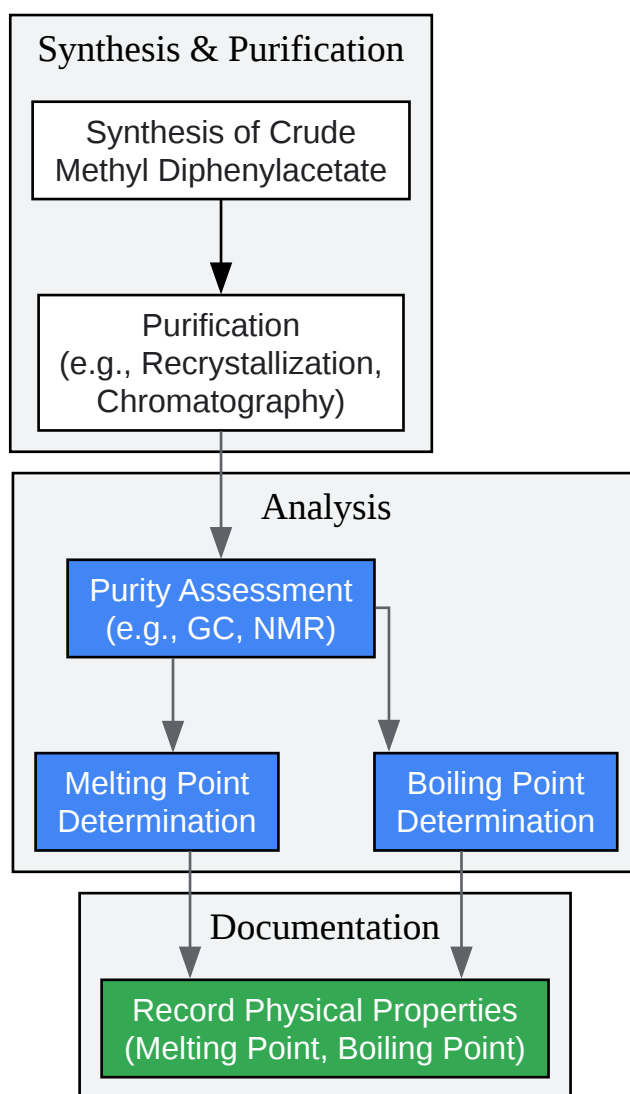
For compounds that may decompose at their atmospheric boiling point, the boiling point is determined at a reduced pressure (vacuum).

Methodology:

- **Apparatus Setup:** A small quantity of **methyl diphenylacetate** is placed in a distillation flask suitable for vacuum distillation (e.g., a Hickman still or a short-path distillation apparatus). The apparatus is connected to a vacuum pump, and a manometer is included in the system to accurately measure the pressure. A thermometer is positioned to measure the temperature of the vapor.
- **Evacuation:** The system is evacuated to the desired pressure (e.g., 0.8 Torr).
- **Heating:** The distillation flask is gently heated. The temperature is gradually increased until the liquid begins to boil and a ring of refluxing condensate is observed on the walls of the apparatus, in equilibrium with the vapor.
- **Measurement:** The temperature at which the vapor and liquid are in equilibrium at the specified pressure is recorded as the boiling point at that pressure.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow from compound synthesis to the determination and documentation of its physical properties.



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Caption: Workflow for the Characterization of a Synthesized Compound.

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